

acetic anhydride structural formula and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetic Anhydride

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An In-depth Technical Guide to Acetic Anhydride

Authored for: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Acetic anhydride, also known as ethanoic anhydride, is a pivotal reagent in organic synthesis, widely recognized for its efficacy as an acetylating and dehydrating agent. With the chemical formula $(\text{CH}_3\text{CO})_2\text{O}$, it is one of the simplest isolable carboxylic acid anhydrides and a cornerstone in the production of numerous commercial products, including pharmaceuticals, polymers, and specialty chemicals.^[1] This guide provides a comprehensive overview of its structural characteristics, physicochemical properties, industrial synthesis, and key applications, with a focus on its role in research and development. Detailed experimental protocols and safety guidelines are included to support laboratory and industrial professionals.

Structural Formula and Molecular Properties

Acetic anhydride consists of two acetyl groups (CH_3CO) linked by an oxygen atom.^[2] This structure is fundamental to its high reactivity, particularly towards nucleophiles.^[2]

The key molecular identifiers and weight are summarized below.

Property	Value
Molecular Formula	C ₄ H ₆ O ₃ [3]
Molecular Weight	102.09 g/mol [3][4][5]
Canonical SMILES	CC(=O)OC(=O)C
InChI Key	WFDIJRYMOXRFFG-UHFFFAOYSA-N[6]
CAS Number	108-24-7[6]

Physicochemical Properties

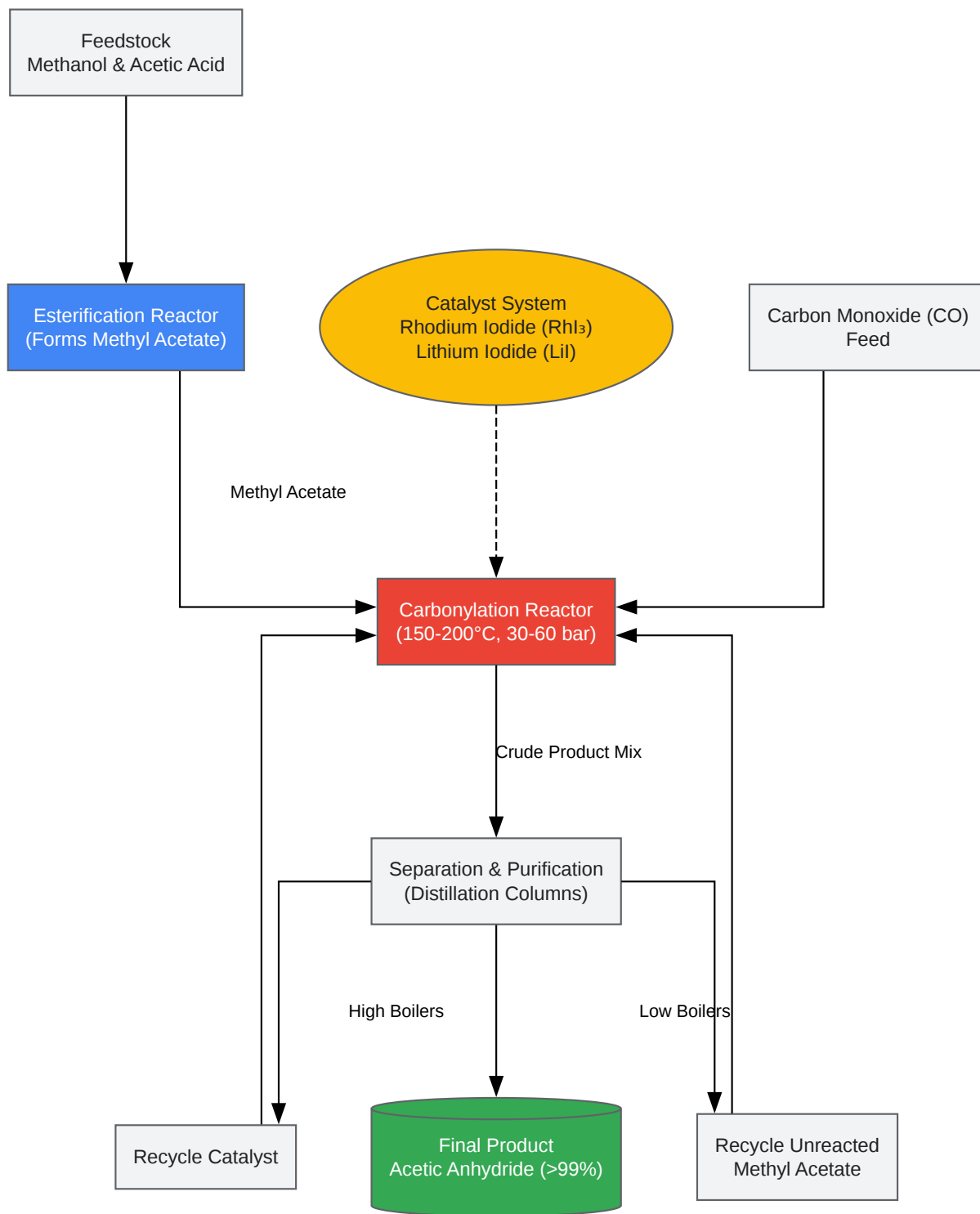
Acetic anhydride is a clear, colorless liquid with a pungent, vinegar-like odor.[1][7] Its physical and chemical properties are critical for its handling, storage, and application in various reaction conditions.

Property	Value	Citation(s)
Appearance	Colorless liquid	[7]
Odor	Strong, pungent, acetic/vinegar-like	[7]
Density	1.082 g/cm ³ at 20 °C	[4][8]
Melting Point	-73.1 °C (-99.6 °F)	[8][9]
Boiling Point	139.6 °C (283.2 °F) at 760 mmHg	[8][9]
Flash Point	49 - 54 °C (121 - 129 °F)	[7][8]
Autoignition Temperature	330 °C (626 °F)	[8]
Vapor Pressure	10 mmHg at 36 °C (96.8 °F)	[8]
Vapor Density	3.52 (Air = 1)	[8]
Water Solubility	Decomposes. Soluble at 12-13.6 g/100 mL at 20°C, forming acetic acid.	[1][8]
Solubility in Solvents	Soluble in chloroform, diethyl ether, benzene, and acetic acid.	[1][9]
Refractive Index (n _{20/D})	1.390	[5]

Industrial Synthesis: Carbonylation of Methyl Acetate

The most prevalent industrial method for producing **acetic anhydride** is the rhodium-catalyzed carbonylation of methyl acetate.[10] This process is highly efficient and has become a mainstay in chemical manufacturing. The reaction is typically conducted at temperatures of 150–200 °C and pressures of 30–60 bar.[10]

The general workflow for this industrial process is outlined below.



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Caption: Workflow for the industrial synthesis of **acetic anhydride**.

Applications in Drug Development and Research

Acetic anhydride is a fundamental reagent with broad utility:

- **Pharmaceutical Synthesis:** It is famously used in the synthesis of acetylsalicylic acid (aspirin) from salicylic acid.^[1] It is also a key precursor in the manufacturing of other pharmaceuticals like paracetamol, cortisone, and certain sulfa drugs.^{[1][10]}
- **Cellulose Acetate Production:** A major industrial application is the acetylation of cellulose to produce cellulose acetate, which is used in photographic films, textiles, and plastics.^[1]
- **Organic Synthesis:** As a potent acetylating agent, it is used to introduce acetyl groups onto alcohols, phenols, and amines, a common strategy in protecting group chemistry and in the synthesis of complex organic molecules.^[11]
- **Derivatization:** In analytical chemistry, it is used for the derivatization of analytes to enhance their volatility for gas chromatography.

Experimental Protocol: Synthesis of Acetylsalicylic Acid (Aspirin)

This protocol details the laboratory-scale synthesis of aspirin via the acetylation of salicylic acid using **acetic anhydride**. This reaction serves as a classic example of ester formation utilizing an acid anhydride.^[3]

Materials and Reagents:

- Salicylic acid (2.0 g, ~0.015 mol)^[6]
- **Acetic anhydride** (5.0 mL, ~0.05 mol)^[6]
- Concentrated Sulfuric Acid (H_2SO_4 , 85%) or Phosphoric Acid (H_3PO_4) (5-10 drops, catalyst)^{[3][6]}
- Deionized water
- 125 mL Erlenmeyer flask

- Steam bath or hot water bath
- Ice bath
- Buchner funnel and vacuum filtration apparatus
- Glass stirring rod

Procedure:

- **Reaction Setup:** Place 2.0 g of salicylic acid into a 125 mL Erlenmeyer flask. In a fume hood, carefully add 5.0 mL of **acetic anhydride** to the flask, followed by 5 drops of concentrated sulfuric acid or 10 drops of 85% phosphoric acid.[\[3\]](#)[\[6\]](#)
- **Dissolution and Heating:** Swirl the flask gently to dissolve the salicylic acid. Heat the mixture in a steam or boiling water bath for 10-15 minutes, stirring until all the solid has dissolved.[\[3\]](#)
[\[6\]](#)[\[12\]](#)
- **Hydrolysis of Excess Anhydride:** Remove the flask from the heat and, while still in the fume hood, cautiously add 1-2 mL of deionized water to the warm mixture to hydrolyze any unreacted **acetic anhydride**.[\[4\]](#)[\[5\]](#) An exothermic reaction will occur, producing acetic acid vapors.
- **Crystallization:** Add 20-50 mL of cold water to the flask and cool it in an ice bath to initiate crystallization.[\[5\]](#)[\[6\]](#) If crystals do not form readily, scratching the inside wall of the flask with a glass rod can induce precipitation.[\[4\]](#)[\[6\]](#) Allow the flask to sit in the ice bath for at least 10 minutes to ensure complete crystallization.[\[4\]](#)
- **Isolation of Product:** Collect the solid aspirin crystals by vacuum filtration using a Buchner funnel.[\[6\]](#)
- **Washing:** Wash the crystals on the filter paper with two small portions (5 mL each) of ice-cold deionized water to remove any soluble impurities.[\[5\]](#)[\[6\]](#)
- **Drying:** Continue to draw air through the funnel for several minutes to help dry the crystals. Transfer the purified product to a watch glass and allow it to air dry completely. The melting point of pure aspirin is 135-136 °C.[\[6\]](#)

Safety and Handling

Acetic anhydride is a corrosive, flammable, and lachrymatory (tear-inducing) chemical that requires strict safety protocols.[\[8\]](#)[\[13\]](#)

- Exposure Controls: Always handle **acetic anhydride** in a well-ventilated chemical fume hood.[\[13\]](#) Use personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. For operations with a high risk of vapor exposure, a respirator may be necessary.[\[11\]](#)[\[13\]](#)
- Hazards:
 - Corrosivity: Causes severe skin burns and eye damage upon contact.[\[14\]](#)[\[15\]](#)
 - Inhalation: Vapors are highly irritating to the respiratory tract and can cause coughing, shortness of breath, and potentially severe lung damage at high concentrations.[\[14\]](#)
 - Flammability: It is a flammable liquid and its vapors can form explosive mixtures with air. [\[11\]](#) Keep away from heat, sparks, and open flames.[\[14\]](#)
 - Reactivity: Reacts violently with water, alcohols, and bases, producing corrosive acetic acid and heat.[\[8\]](#)[\[11\]](#) It is incompatible with strong oxidizing agents.[\[8\]](#)
- First Aid:
 - Skin Contact: Immediately remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes.[\[11\]](#)
 - Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[13\]](#)
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.[\[11\]](#)
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[13\]](#)

- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container, segregated from incompatible materials such as combustibles, metals, and moisture.[14][15]

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- To cite this document: BenchChem. [acetic anhydride structural formula and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6355015#acetic-anhydride-structural-formula-and-molecular-weight]

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